

Identifying and Disposing of Chemical Compound EN884 in a Laboratory Setting

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Compound of Interest

Compound Name: EN884

Cat. No.: B15541312

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The proper disposal of chemical compounds is a critical aspect of laboratory safety and environmental responsibility. The identifier "**EN884**" does not correspond to a specific, universally recognized chemical substance. Instead, it appears to be part of a product or catalog number used by chemical suppliers. Different products with similar identifiers possess distinct hazard profiles, necessitating different disposal protocols.

It is imperative for researchers, scientists, and drug development professionals to consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact product in their possession. The SDS contains detailed information regarding the chemical's properties, hazards, handling, storage, and disposal.

Summary of Hazards for Similarly Identified Products

To underscore the importance of precise product identification, the following table summarizes the varying hazard classifications for products with identifiers similar to "**EN884**".

Product Identifier	Hazard Classifications	Key Disposal Considerations
E9884	Acute toxicity (Inhalation, Category 4), Serious eye irritation (Category 2A), Specific target organ toxicity — repeated exposure (Category 2), Harmful to aquatic life (Category 3)[1]	Avoid release to the environment. Dispose of as dry, hazardous waste.[1]
MABE884	Not classified as hazardous.[2]	Take up with liquid-absorbent material and dispose of properly.[2]
Product 168769	Flammable liquid (Category 3), Aspiration hazard (Category 1)	Dispose of as flammable hazardous waste. Keep away from ignition sources.

General Procedures for Laboratory Chemical Disposal

In the absence of a specific SDS for "EN884," a generalized workflow for the safe disposal of an unknown or unclassified chemical should be followed. This ensures that all safety and regulatory precautions are met.

Disposal Workflow for Unidentified Laboratory Chemicals



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. merckmillipore.com [merckmillipore.com]
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